

WHI-P154 cross-reactivity kinase panel assessment

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Compound Focus: Whi-P154

CAS No.: 211555-04-3

Cat. No.: S547978

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WHI-P154 Profile and Known Targets

The table below summarizes the primary documented targets and effects of **WHI-P154** from scientific literature:

Target / System	Effect / Inhibition IC ₅₀	Experimental Context	Key Findings
JAK3	IC ₅₀ = 1.8 µM [1] [2]	In vitro kinase assay [2]	Intended target, but lacks specificity [2]
EGFR	IC ₅₀ = 4 nM [1] [2]	In vitro kinase assay [2]	Potent off-target inhibition [2]
ABCB1 (P-gp)	Moderate sensitization [3]	Cytotoxicity assay in KB-C2 cells [3]	Reverses drug resistance to ABCB1 substrates
ABCG2 (BCRP)	Significant sensitization [3]	Cytotoxicity & accumulation assays [3]	Blocks efflux function, reverses multidrug resistance

Target / System	Effect / Inhibition IC ₅₀	Experimental Context	Key Findings
Other Kinases (Src, Abl, VEGFR, MAPK, PI3K)	Inhibits activity [1] [2] [4]	In vitro & cell-based assays [1] [2] [4]	Confirmed multi-kinase inhibitor profile

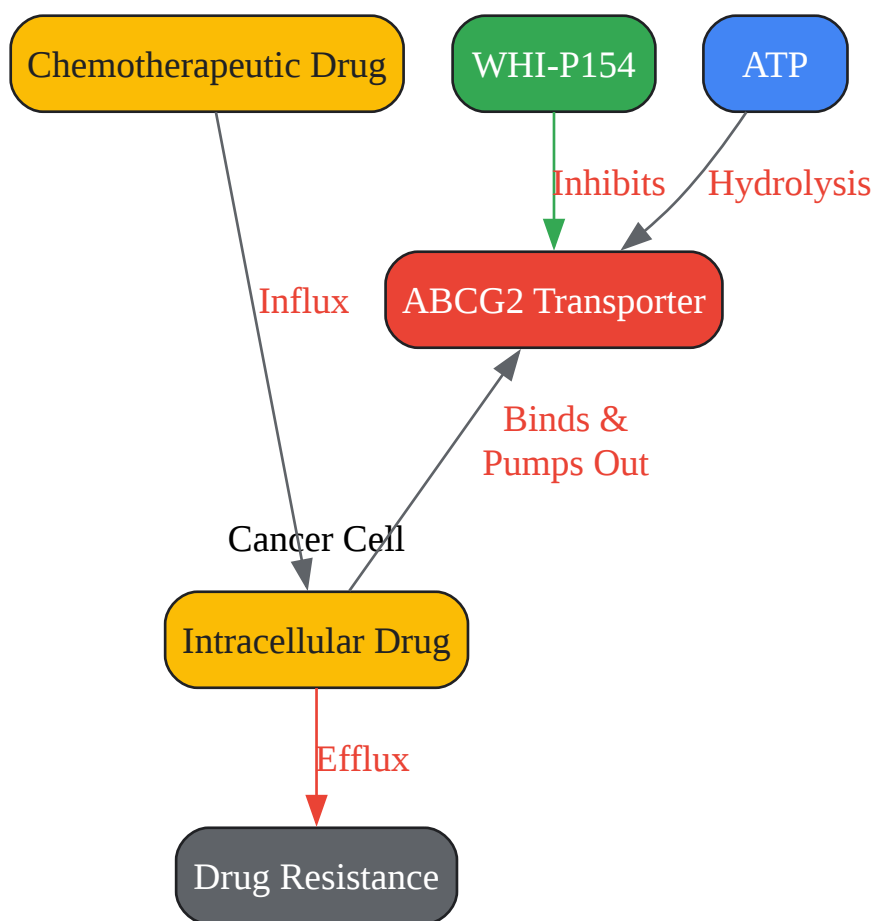
Experimental Methodologies

The key findings in the table above are supported by standard experimental protocols in pharmacology and cancer biology:

- **In Vitro Kinase Assays:** These biochemical tests measure a compound's ability to directly inhibit kinase activity. **WHI-P154**'s IC₅₀ values for JAK3 and EGFR were determined this way [1] [2].
- **Cytotoxicity Assays (MTT Assay):** Used to assess cell viability. Researchers used this method to show that **WHI-P154** sensitizes cancer cells to chemotherapeutic drugs by inhibiting ABCB1 and ABCG2 transporters [3].
- **ATPase Assay:** ABC transporters like ABCG2 require ATP for function. **WHI-P154** was shown to enhance ABCG2's ATPase activity at low concentrations, indicating direct interaction with the transporter [3].
- **Drug Accumulation & Efflux Assays:** These experiments measure intracellular drug levels. **WHI-P154** significantly increased the accumulation of radioactive-marked substrate (³H]-mitoxantrone) in ABCG2-overexpressing cells, confirming it blocks the efflux pump [3].

Signaling Pathway and Experimental Workflow

To better visualize the primary mechanism through which **WHI-P154** reverses drug resistance, the following diagram outlines the key process involving the ABCG2 transporter:



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Diagram 1: **WHI-P154** inhibition of ABCG2 transporter to reverse drug resistance.

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References

1. WHI-P 154 | JAK Kinase Inhibitors [rndsystems.com]
2. - WHI | CAS:211555-04-3 | JAK3 inhibitor | Manufacturer BioCrick P 154 [biocrick.com]
3. - WHI enhances the chemotherapeutic effect of anticancer agents... P 154 [pmc.ncbi.nlm.nih.gov]

4. Prevention of CD40-Triggered Dendritic Cell Maturation ... [sciencedirect.com]

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